

Physical properties like melting point and boiling point of dichloroisoquinolines

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Compound of Interest

Compound Name:	1,3-Dichloro-6-methoxyisoquinoline
Cat. No.:	B1344057

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Physical Properties of Dichloroisoquinolines: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties, specifically the melting and boiling points, of various dichloroisoquinoline isomers. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and medicinal chemistry, offering readily accessible data and detailed experimental context.

Physical Properties of Dichloroisoquinoline Isomers

The physical properties of dichloroisoquinolines, such as melting and boiling points, are crucial for their synthesis, purification, and application in various research and development settings. The following table summarizes the available data for different dichloroisoquinoline isomers. It is important to note that while some of this data is derived from experimental observations, other values are predicted based on computational models.

Isomer	Melting Point (°C)	Boiling Point (°C)
1,3-Dichloroisoquinoline	121-122[1]	307
1,4-Dichloroisoquinoline	92-94	310.9 ± 22.0 (Predicted)
1,6-Dichloroisoquinoline	Not available	327.7
7,8-Dichloroisoquinoline	89-92	327.0 ± 22.0 (Predicted)
3,4-Dichloroisoquinoline	Not available	Not available
5,6-Dichloroisoquinoline	Not available	Not available
5,7-Dichloroisoquinoline	Not available	Not available
5,8-Dichloroisoquinoline	Not available	Not available
6,7-Dichloroisoquinoline	Not available	Not available
6,8-Dichloroisoquinoline	Not available	Not available

Note: The absence of data for certain isomers highlights the need for further experimental characterization of these compounds.

Experimental Protocols for Determination of Physical Properties

The accurate determination of melting and boiling points is fundamental to the characterization of chemical compounds. The following sections outline the general experimental methodologies employed for these measurements.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For pure crystalline organic compounds, this transition typically occurs over a narrow temperature range. The presence of impurities generally leads to a depression and broadening of the melting point range.

General Protocol:

- **Sample Preparation:** A small amount of the finely powdered, dry dichloroisoquinoline sample is packed into a capillary tube, which is sealed at one end. The packing should be compact to ensure uniform heat transfer.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heating block or an oil bath and a thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially near the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the last solid crystal disappears (the completion of melting) are recorded. This range is reported as the melting point.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. It is a key physical constant for the identification and purity assessment of liquid compounds.

General Protocol (Micro-method):

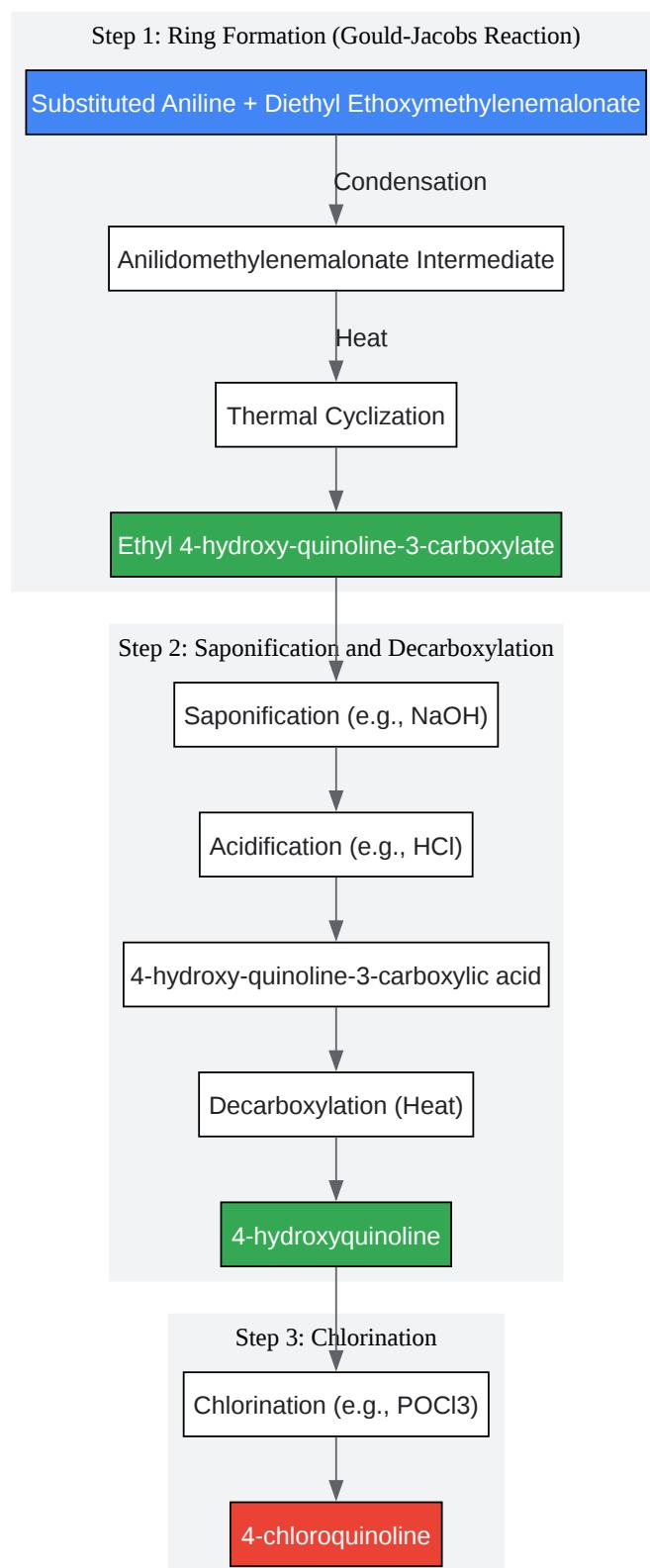
- **Sample Preparation:** A small volume (a few drops) of the liquid dichloroisoquinoline is placed in a small test tube or a fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- **Heating:** The test tube is attached to a thermometer and heated in a suitable heating bath (e.g., an oil bath).
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then discontinued.
- **Boiling Point Determination:** The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

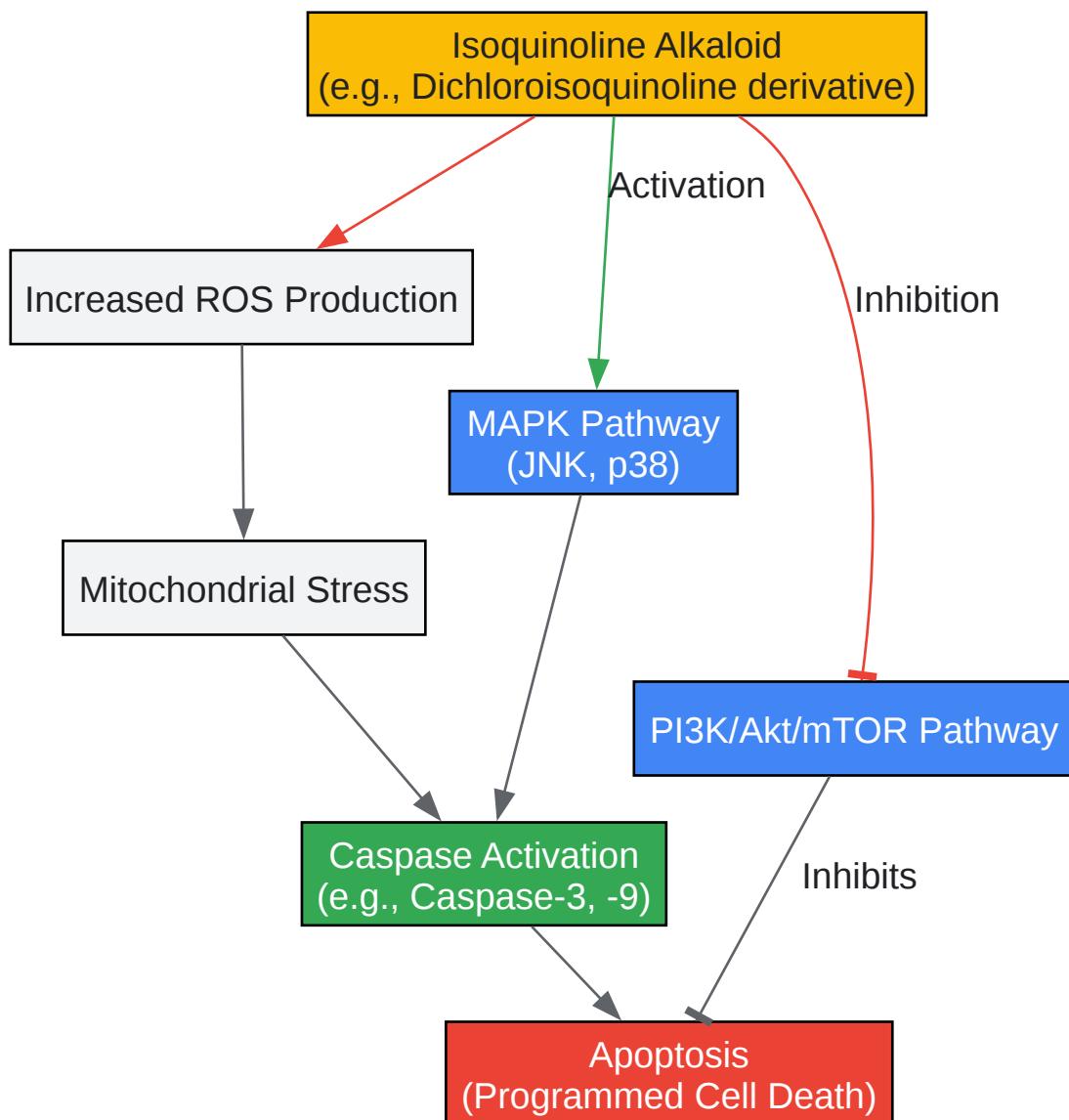
Visualization of Relevant Workflows and Pathways

To provide a broader context for the application of dichloroisoquinolines in research and development, the following diagrams illustrate a representative synthetic workflow and a key signaling pathway where isoquinoline alkaloids have shown significant activity.

Experimental Workflow: Multi-step Synthesis of a Dichloroisoquinoline Derivative

The synthesis of dichloroisoquinolines often involves a multi-step process. The following diagram illustrates a typical workflow for the synthesis of a chloro-substituted quinoline, which shares methodological similarities with dichloroisoquinoline synthesis.





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References

- 1. chemsynthesis.com [chemsynthesis.com]

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